

Application Notes and Protocols for Pyraclonil in Combination with Other Herbicides

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Compound of Interest

Compound Name: *Pyraclonil*

Cat. No.: *B1679897*

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These application notes provide a comprehensive overview of the use of **pyraclonil** in combination with other herbicides, focusing on applications in water-seeded rice. The information is intended to guide researchers in developing effective weed management strategies and designing robust experimental protocols.

Introduction

Pyraclonil is a protoporphyrinogen oxidase (PPO) inhibitor, belonging to HRAC Group 14, that provides control of various grass, sedge, and broadleaf weeds.[1][2] It is particularly effective for pre- and early post-emergence weed control in water-seeded rice systems.[3][4] However, when used alone, **pyraclonil** may not provide broad-spectrum control of all weed species present in rice fields.[5] Tank-mixing or sequential application of **pyraclonil** with herbicides that have different modes of action can enhance the spectrum of controlled weeds, improve efficacy, and help manage herbicide resistance. This document outlines the application of **pyraclonil** in combination with other key herbicides, providing quantitative data on weed control, detailed experimental protocols, and visual representations of relevant biological and experimental pathways.

Data on Herbicide Combinations

The efficacy of **pyraclonil** is significantly enhanced when used in a program with other herbicides. The following tables summarize the quantitative data on weed control from field

studies conducted in California.

Table 1: Efficacy of **Pyraclonil** Applied Alone and in Combination with Other Herbicides on Various Weed Species.

Herbicide Treatment	Application Rate (kg a.i. ha ⁻¹)	Watergrass (Echinochloa spp.) Control (%)	Ricefield Bulrush (Schoenoplectus mucronatus) Control (%)	Smallflower Umbrella sedge (Cyperus difformis) Control (%)	Ducksalad (Heteranthera limosa) Control (%)	Redstem (Ammannia spp.) Control (%)
Pyraclonil alone	0.3	54	24	>92	86	91
Pyraclonil + Propanil	0.3 + 5.9	>95	>70	>92	>86	>91
Pyraclonil + Clomazone	0.3 + (rate not specified)	>95	>70	>92	>86	>91
Pyraclonil + Benzobicyclon + Halosulfuron	0.3 + (rate not specified)	>95	>70	>92	>86	>91
Pyraclonil + Thiobencarb	0.3 + (rate not specified)	>95	>70	>92	>86	>91
Pyraclonil + Bispyribac-sodium	0.3 + 0.02	>95	>70	>92	>86	>91
Pyraclonil + Penoxsulfam	0.3 + (rate not specified)	>95	>70	>92	>86	>91

Data compiled from field studies where **pyraclonil** was applied on the day of seeding, followed by the respective herbicides at their recommended timings. Control percentages for combination treatments represent a consistent increase over **pyraclonil** alone.

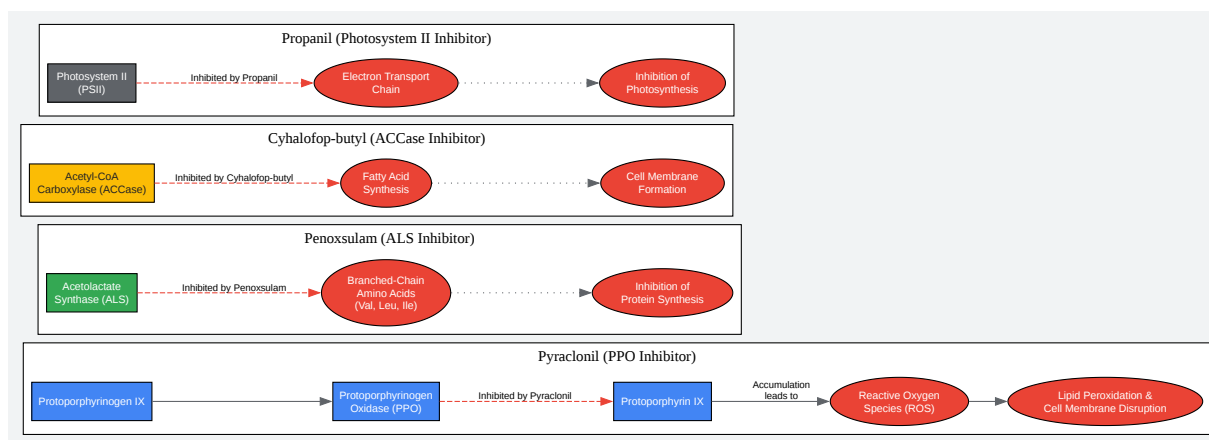
Table 2: Rice Grain Yield in Response to **Pyraclonil** and Combination Treatments.

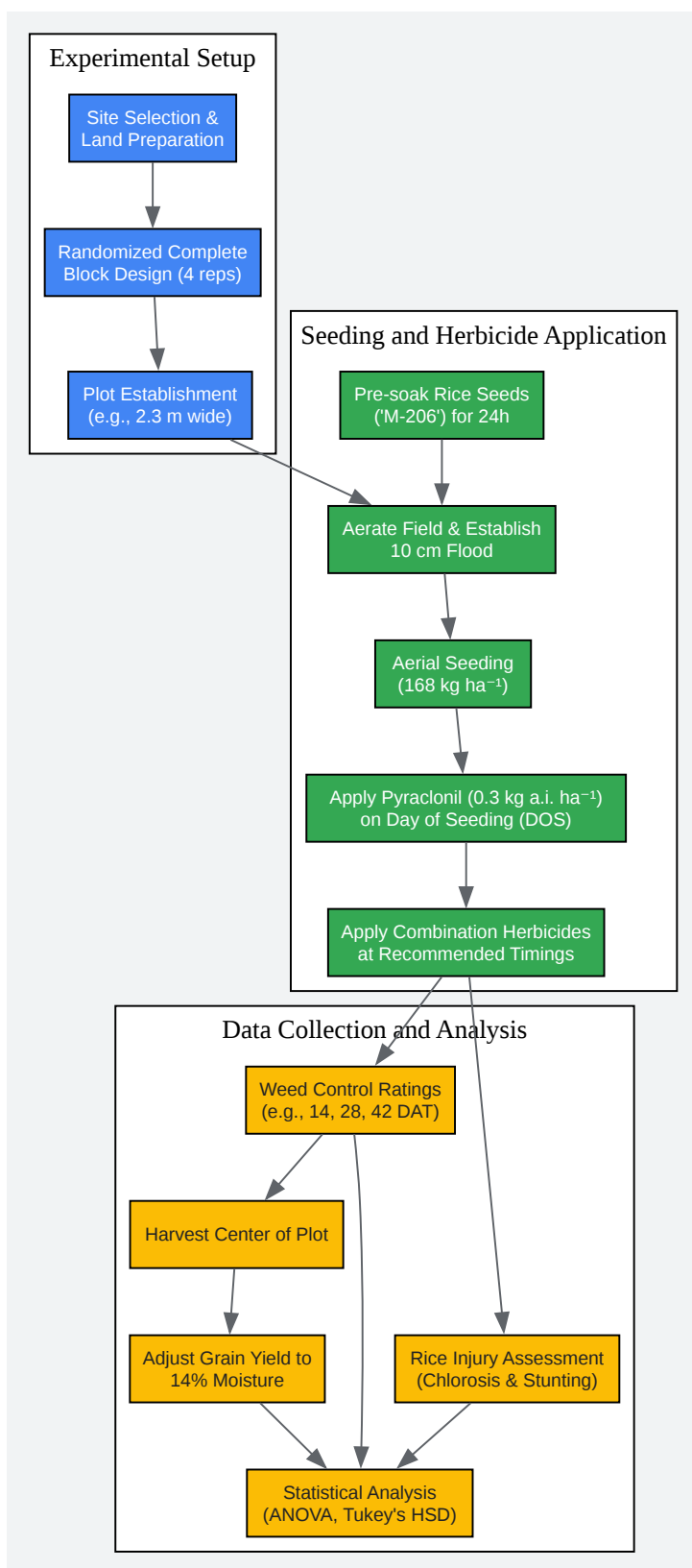
Herbicide Treatment	Rice Grain Yield (lbs ac ⁻¹) 2019	Rice Grain Yield (lbs ac ⁻¹) 2021
Untreated Control	Not specified	Not specified
Pyraclonil alone	6,925 - 8,623	9,182 - 10,865
Pyraclonil in combination with other herbicides	6,925 - 8,623	9,182 - 10,865

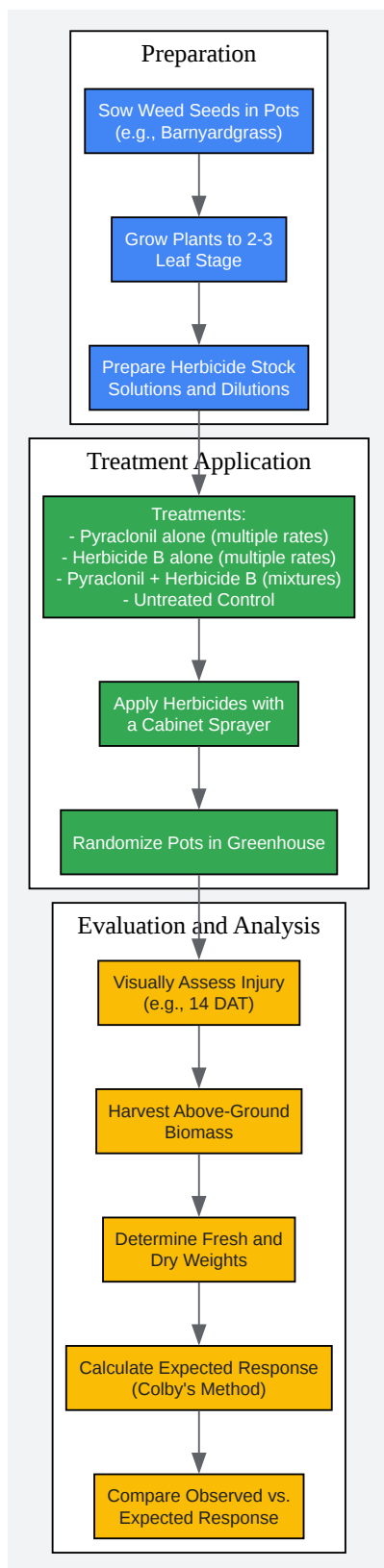
Yields from plots treated with **pyraclonil** alone and in combination with other herbicides were significantly higher than untreated plots, with no significant difference in yield among the different **pyraclonil** treatments.

Signaling Pathways and Modes of Action

Understanding the different modes of action of combined herbicides is crucial for predicting their synergistic or additive effects and for managing herbicide resistance.







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